Introduction: The Strategic Advantage of Polysubstituted Heterocycles

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-3-chloro-5-methylpyridine*
CAS No.:	*65550-81-4*
Cat. No.:	*B1280509*

Get Quote

In the landscape of modern organic synthesis, particularly within pharmaceutical and agrochemical research, heterocyclic compounds form the backbone of a vast array of functional molecules.[1][2] Among these, polysubstituted pyridines are of paramount importance due to their prevalence in biologically active compounds. The strategic value of a building block is often defined by its capacity for controlled, site-selective functionalization. **2-Bromo-3-chloro-5-methylpyridine** (CAS: 65550-81-4) has emerged as a significant intermediate precisely for this reason.[3]

This guide serves as a technical resource for researchers and drug development professionals, offering insights into the synthesis, reactivity, and application of this versatile building block. The core utility of **2-bromo-3-chloro-5-methylpyridine** lies in the differential reactivity of its two halogen substituents.[1] The carbon-bromine bond at the 2-position is significantly more labile and susceptible to palladium-catalyzed cross-coupling than the more robust carbon-chlorine bond at the 3-position.[1] This inherent electronic difference allows for a sequential and regioselective approach to constructing complex molecular architectures, making it a highly sought-after precursor in multi-step syntheses.

© 2026 BenchChem. All rights reserved.

Physicochemical Properties and Synthesis

2-Bromo-3-chloro-5-methylpyridine is typically a light yellow or white crystalline powder, a stable state that makes it suitable for a variety of chemical transformations.[3][4] Its fundamental properties are summarized below.

Table 1: Physicochemical Properties of **2-Bromo-3-chloro-5-methylpyridine**

Property	Value
CAS Number	65550-81-4[3]
Molecular Formula	C_6H_5BrClN[3]
Molecular Weight	206.47 g/mol [5]
Appearance	Light yellow to white crystalline powder/lump[3][4]
Purity	≥98.0%[3][4]
Melting Point	37.0 to 41.0 °C
SMILES	CC1=CC(=CN=C1Br)Cl[5]
InChI	InChI=1S/C6H5BrClN/c1-4-2-5(8)3-9-6(4)7/h2-3H,1H3[5]

Established Synthetic Pathways

The synthesis of **2-bromo-3-chloro-5-methylpyridine** typically involves multi-step sequences starting from pre-functionalized pyridine precursors, as direct halogenation of the pyridine ring can be difficult to control.[1] A common and effective strategy involves the use of aminopyridines, leveraging the well-established Sandmeyer reaction.[1]

One illustrative pathway begins with 2-amino-5-methylpyridine, which is first brominated to yield 2-amino-5-bromo-3-methylpyridine.[6] This intermediate can then undergo a Sandmeyer-type reaction where the amino group is converted to a diazonium salt and subsequently displaced by a chlorine atom to furnish the final product. A similar strategy can be employed starting with 2-amino-3-bromo-5-chloropyridine, which can be converted to 2-iodo-3-bromo-5-chloropyridine

© 2026 BenchChem. All rights reserved.

via a diazotization-iodination sequence, highlighting the versatility of the amino group as a synthetic handle.[7] These methods provide a controlled, regioselective route to the desired dihalogenated pyridine.

Chemical Reactivity: A Tale of Two Halogens

The synthetic power of **2-bromo-3-chloro-5-methylpyridine** is rooted in the differential reactivity of the C-Br and C-Cl bonds in palladium-catalyzed cross-coupling reactions. The oxidative addition of the aryl halide to the Pd(0) catalyst is the rate-determining step in these catalytic cycles.[8][9] The carbon-bromine bond (bond dissociation energy: ~276 kJ/mol) is weaker than the carbon-chlorine bond (~339 kJ/mol), leading to a significantly faster rate of oxidative addition at the C2-bromo position.[9][10] This allows chemists to selectively functionalize the C2 position while leaving the C3-chloro substituent intact for subsequent transformations.

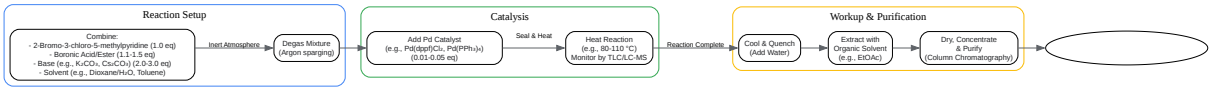
This regioselectivity is the cornerstone of its utility, enabling the sequential introduction of diverse functionalities. The following sections detail the application of this principle in three key cross-coupling reactions.

Suzuki-Miyaura Coupling: Forging Carbon-Carbon Bonds

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis for its ability to form C-C bonds with high functional group tolerance and generally mild conditions.[10][11] When **2-bromo-3-chloro-5-methylpyridine** is subjected to Suzuki coupling conditions, the reaction occurs selectively at the C2-bromo position.[10]

Mechanism Insight: The catalytic cycle begins with the oxidative addition of the C-Br bond to a Pd(0) species. This is followed by transmetalation with a boronic acid or ester (activated by a base) and concludes with reductive elimination to yield the 2-aryl/vinyl-3-chloro-5-methylpyridine product and regenerate the Pd(0) catalyst.[11][12]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Suzuki-Miyaura Coupling Experimental Workflow.

Detailed Experimental Protocol: Suzuki-Miyaura Coupling

- Vessel Preparation: To an oven-dried reaction vessel equipped with a magnetic stir bar, add **2-bromo-3-chloro-5-methylpyridine** (1.0 mmol, 1.0 eq), the desired arylboronic acid (1.2 mmol, 1.2 eq), and cesium carbonate (2.5 mmol, 2.5 eq).[13]
- Inert Atmosphere: Seal the vessel with a septum, then evacuate and backfill with argon gas. Repeat this cycle three times to ensure an inert atmosphere.
- Solvent Addition: Add anhydrous 1,4-dioxane (5 mL) and water (1 mL) via syringe. Sparg the resulting mixture with argon for 10-15 minutes.[13]
- Catalyst Addition: Under a positive flow of argon, add the palladium catalyst, such as [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$) (0.03 mmol, 0.03 eq). [13]
- Reaction: Seal the vessel tightly and place it in a preheated oil bath at 100 °C. Stir vigorously for 4-12 hours, monitoring the reaction progress by TLC or LC-MS.
- Workup: Upon completion, cool the reaction to room temperature. Dilute with ethyl acetate (20 mL) and water (20 mL). Separate the layers, and extract the aqueous phase with ethyl acetate (2 x 15 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude residue by flash

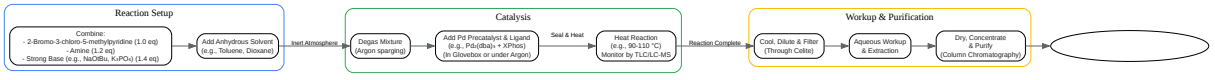
© 2026 BenchChem. All rights reserved.

column chromatography on silica gel to yield the desired 2-aryl-3-chloro-5-methylpyridine.

Buchwald-Hartwig Amination: Constructing Carbon-Nitrogen Bonds

The Buchwald-Hartwig amination is a powerful palladium-catalyzed method for forming C-N bonds, a transformation of immense value in medicinal chemistry where aryl amines are common pharmacophores.[14][15] The differential reactivity of **2-bromo-3-chloro-5-methylpyridine** is again advantageous, allowing for the selective amination at the C2 position.

Mechanism Insight: The catalytic cycle involves the oxidative addition of the C-Br bond to Pd(0), followed by coordination of the amine, deprotonation by a strong base to form a palladium-amido complex, and finally, reductive elimination to form the C-N bond and regenerate the catalyst.[14][15][16] The choice of a bulky, electron-rich phosphine ligand is critical to promote the reductive elimination step.[14]



Click to download full resolution via product page

Caption: Buchwald-Hartwig Amination Experimental Workflow.

Detailed Experimental Protocol: Buchwald-Hartwig Amination

- Vessel Preparation: In a glovebox or under a strong flow of argon, add to an oven-dried Schlenk tube: **2-bromo-3-chloro-5-methylpyridine** (1.0 mmol, 1.0 eq), the desired amine (1.2 mmol, 1.2 eq), and sodium tert-butoxide (1.4 mmol, 1.4 eq).
- Catalyst Addition: Add the palladium precatalyst (e.g., $Pd_2(dba)_3$, 0.02 mmol, 0.02 eq) and a suitable phosphine ligand (e.g., XPhos, 0.05 mmol, 0.05 eq).[17]

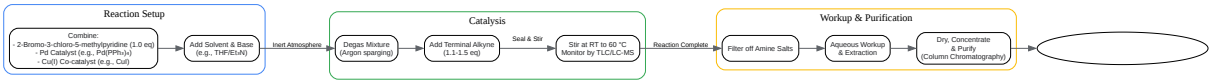
© 2026 BenchChem. All rights reserved.

- Solvent Addition: Add anhydrous toluene (5 mL) via syringe.
- Reaction: Seal the tube and place it in a preheated oil bath at 110 °C. Stir the reaction for 6-24 hours, monitoring progress by TLC or LC-MS.
- Workup: After cooling to room temperature, dilute the mixture with ethyl acetate and filter through a pad of Celite, washing the pad with additional ethyl acetate.
- Purification: Transfer the filtrate to a separatory funnel, wash with water and brine, dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate. Purify the crude product by flash column chromatography to afford the desired 2-(substituted-amino)-3-chloro-5-methylpyridine.

Sonogashira Coupling: Accessing Alkynyl Pyridines

The Sonogashira coupling reaction creates a C(sp^2)-C(sp) bond between an aryl halide and a terminal alkyne, providing a direct route to alkynyl-substituted aromatics.[18] This reaction typically uses a dual catalyst system of palladium and a copper(I) co-catalyst.[19] As with the other coupling reactions, the C2-bromo position of **2-bromo-3-chloro-5-methylpyridine** is the reactive site.

Mechanism Insight: The palladium cycle is similar to the Suzuki and Buchwald-Hartwig reactions. Concurrently, the copper(I) co-catalyst reacts with the terminal alkyne to form a copper(I) acetylide species, which then participates in the transmetalation step with the Pd(II)-aryl complex.[18][20]



Click to download full resolution via product page

Caption: Sonogashira Coupling Experimental Workflow.

© 2026 BenchChem. All rights reserved.

Detailed Experimental Protocol: Sonogashira Coupling

- Vessel Preparation: To a Schlenk flask, add **2-bromo-3-chloro-5-methylpyridine** (1.0 mmol, 1.0 eq), Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) (0.04 mmol, 0.04 eq), and copper(I) iodide (CuI) (0.08 mmol, 0.08 eq).[19]
- Inert Atmosphere: Evacuate and backfill the flask with argon three times.
- Solvent and Reagent Addition: Add anhydrous, degassed tetrahydrofuran (THF, 8 mL) and triethylamine (Et_3N, 4 mL). Stir to dissolve, then add the terminal alkyne (1.2 mmol, 1.2 eq) dropwise via syringe.[19]
- Reaction: Stir the reaction mixture at room temperature for 12-24 hours. If the reaction is sluggish, it can be gently heated to 40-60 °C. Monitor completion by TLC.
- Workup: Once the starting material is consumed, concentrate the mixture under reduced pressure. Redissolve the residue in ethyl acetate and filter through a plug of silica gel to remove inorganic salts.
- Purification: Concentrate the filtrate and purify the crude product by flash column chromatography to isolate the 2-alkynyl-3-chloro-5-methylpyridine.

Applications in Research and Development

The primary utility of **2-bromo-3-chloro-5-methylpyridine** is as a versatile intermediate for constructing more complex molecules with potential biological activity.[1][3]

- Pharmaceutical Development: This building block is a key starting material for synthesizing compounds with potential therapeutic applications, including anti-tumor and anti-infective properties.[1][3] The ability to sequentially add different functional groups at the C2 and C3 positions is crucial for exploring structure-activity relationships (SAR) and optimizing lead compounds. For example, the 2-amino-3-chloro-5-(trifluoromethyl)pyridine scaffold, accessible from related precursors, is a known intermediate for agricultural chemicals and medicines.[21]
- Agrochemicals: In the agrochemical sector, it contributes to the development of novel pesticides and herbicides.[2][3] The pyridine core is a common feature in many active

© 2026 BenchChem. All rights reserved.

agrochemical ingredients, and the specific substitution pattern offered by this building block allows for the fine-tuning of properties like efficacy, selectivity, and environmental persistence. For instance, 2-chloro-5-methylpyridine derivatives are useful in the synthesis of certain herbicidal compounds.[22]

Conclusion

2-Bromo-3-chloro-5-methylpyridine represents a strategically vital building block for the modern synthetic chemist. Its value is defined by the predictable and selective reactivity of its C2-bromo position in a host of palladium-catalyzed cross-coupling reactions, while the more robust C3-chloro position remains available for subsequent functionalization. This feature provides a logical and efficient pathway for the synthesis of complex, polysubstituted pyridines. The reliable protocols for Suzuki, Buchwald-Hartwig, and Sonogashira couplings outlined in this guide underscore its role as an enabling tool for innovation in the discovery and development of new pharmaceuticals and agrochemicals.

References

- The Chemistry Behind **2-Bromo-3-chloro-5-methylpyridine**: Synthesis and Applic
- 2-Bromo-5-chloro-3-methylpyridine | C6H5BrClN | CID 12630985 - PubChem. (URL: [Link])
- **2-Bromo-3-chloro-5-methylpyridine**: High Purity Intermediate for Organic Synthesis | Manufacturer & Supplier. (URL: [Link])
- 3-Bromo-2-chloro-5-methylpyridine | C6H5BrClN | CID 285437 - PubChem. (URL: [Link])
- US4612377A - Preparation of 2-chloro-5-methylpyridine - Google P
- 2-Amino-5-bromo-3-methylpyridine, 97% - Ottokemi. (URL: [Link])
- Buchwald–Hartwig amination - Wikipedia. (URL: [Link])
- 2-Bromo-3-chloro-5-(trifluoromethyl)pyridine | C6H2BrClF3N | CID 2736237 - PubChem. (URL: [Link])
- 2-Bromo-3-fluoro-5-methylpyridine | C6H5BrFN | CID 13537536 - PubChem. (URL: [Link])
- Buchwald-Hartwig Amination - Chemistry LibreTexts. (URL: [Link])

© 2026 BenchChem. All rights reserved.

- A Practical Buchwald—Hartwig Amination of 2-Bromopyridines with Volatile Amines | Request PDF - ResearchGate. (URL: [Link])
- Suzuki reaction - Wikipedia. (URL: [Link])
- Preparation of sec and tert amines by Buchwald-Hartwig Amination. (URL: [Link])
- Sonogashira Coupling Reaction with Diminished Homocoupling. (URL: [Link])
- Efficient Synthesis of Novel Pyridine-Based Derivatives via Suzuki Cross-Coupling Reaction of Commercially Available 5-Bromo-2-methylpyridin-3-amine: Quantum Mechanical Investigations and Biological Activities - MDPI. (URL: [Link])
- US4349681A - 2-Amino-3-chloro-5-trifluoromethylpyridine - Google P
- Sonogashira coupling - Wikipedia. (URL: [Link])
- CN106467488A - A kind of preparation technology of 2 iodine, 3 bromine 5 chloropyridine - Google P
- COMMUNICATION Sonogashira Cross-Coupling Reaction of Bromocyanofluoro Pyridine Nuclei: Access to 5- and 6 - ePrints Soton. (URL: [Link])
- Suzuki Coupling. Suzuki-Miyaura Reaction: Mechanism, Experimental Procedure, and Set Up. - YouTube. (URL: [Link])
- Room-Temperature, Copper-Free Sonogashira Reactions Facilitated by Air-Stable, Monoligated Precatalyst [DTBNpP] Pd(crotyl)Cl - NIH. (URL: [Link])
- US4742060A - Heterocyclic compounds - Google P
- Suzuki Coupling - Organic Chemistry Portal. (URL: [Link])
- US5436344A - 3-bromo-5-chloro-pyridines used as intermediates in the synthesis of azatetralones - Google P
- 2-Bromo-5-chloro-3-methylpyridine | - Frontier Specialty Chemicals. (URL: [Link])

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. nbinno.com [nbinno.com]
- 5. 2-Bromo-5-chloro-3-methylpyridine | C6H5BrClN | CID 12630985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Amino-5-bromo-3-methylpyridine, 97% 3430-21-5 - Manufacturers & Suppliers in India with worldwide shipping. [ottokemi.com]
- 7. CN106467488A - A kind of preparation technology of 2 iodine, 3 bromine 5 chloropyridine - Google Patents [patents.google.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Suzuki reaction - Wikipedia [en.wikipedia.org]
- 12. Suzuki Coupling [organic-chemistry.org]
- 13. youtube.com [youtube.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- 16. Preparation of Sec and Tert Amines - Wordpress [reagents.acsgcipr.org]
- 17. researchgate.net [researchgate.net]
- 18. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- 19. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 20. depts.washington.edu [depts.washington.edu]

© 2026 BenchChem. All rights reserved.

- 21. US4349681A - 2-Amino-3-chloro-5-trifluoromethylpyridine - Google Patents [patents.google.com]
- 22. US4612377A - Preparation of 2-chloro-5-methylpyridine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Introduction: The Strategic Advantage of Polysubstituted Heterocycles]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280509/docs#introduction-the-strategic-advantage-of-polysubstituted-heterocycles]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.